

Determining the Solubility of 2,5-Difluoroaniline: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Difluoroaniline

Cat. No.: B146615

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Introduction

2,5-Difluoroaniline is a key building block in the synthesis of pharmaceuticals, agrochemicals, and other specialty organic compounds.^[1] A thorough understanding of its solubility in various organic solvents is critical for process development, formulation, and quality control. This technical guide provides a comprehensive overview of the known physical properties of **2,5-Difluoroaniline** and presents a detailed experimental protocol for determining its solubility in common organic solvents using the gravimetric method. While specific quantitative solubility data for **2,5-Difluoroaniline** in a range of organic solvents is not readily available in published literature, this guide equips researchers with the methodology to generate this crucial data in-house.

Core Physical Properties of 2,5-Difluoroaniline

A summary of the key physical properties of **2,5-Difluoroaniline** is presented in the table below. This data is essential for handling the compound and for designing solubility experiments.

Property	Value	Reference
CAS Number	367-30-6	[2][3]
Molecular Formula	C ₆ H ₅ F ₂ N	[2]
Molecular Weight	129.11 g/mol	[2]
Appearance	Colorless to yellow to orange clear liquid	[2]
Melting Point	11-13 °C (lit.)	[4]
Boiling Point	176-178 °C (lit.)	[4]
Density	1.288 g/mL at 25 °C (lit.)	[4]
Refractive Index	n ₂₀ /D 1.513 (lit.)	[4]
Water Solubility	Not miscible in water	[2][4][5]

Experimental Protocol: Determination of Solubility by the Gravimetric Method

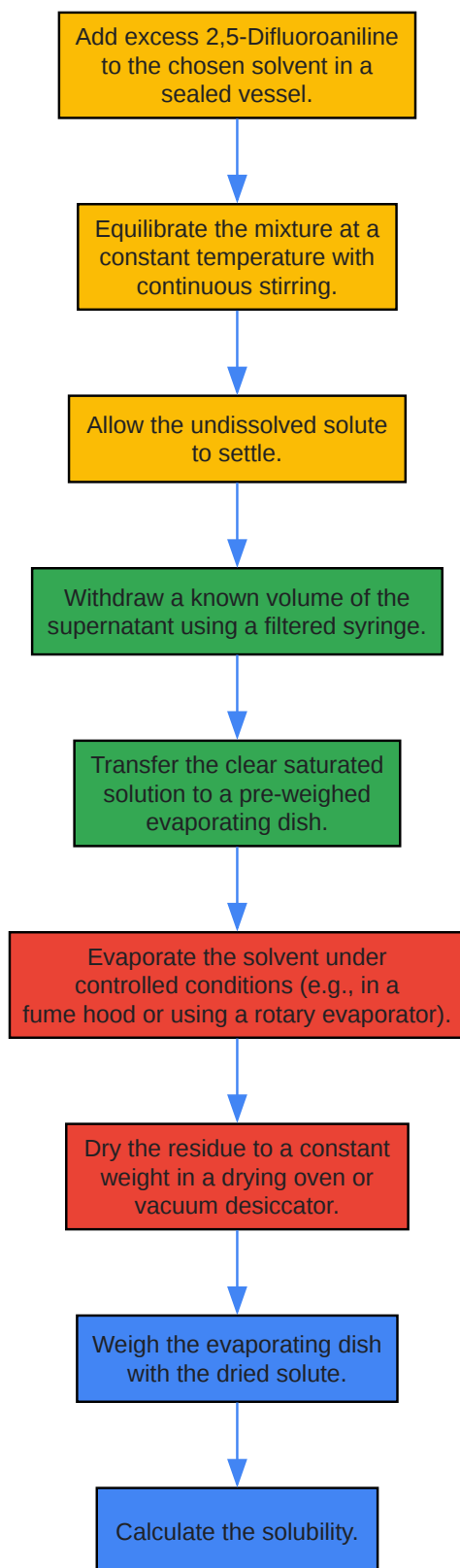
The gravimetric method is a straightforward and reliable technique for determining the solubility of a solute in a given solvent. It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.

Materials and Apparatus

- **2,5-Difluoroaniline** (solute)
- Selected organic solvent (e.g., methanol, ethanol, acetone, ethyl acetate, THF, etc.)
- Conical flask or sealed vessel
- Magnetic stirrer and stir bar
- Thermostatic bath (for temperature control)
- Syringe with a filter (e.g., 0.45 µm PTFE)

- Pre-weighed evaporating dish or weighing bottle
- Analytical balance (accurate to at least 0.1 mg)
- Drying oven or vacuum desiccator

Experimental Workflow for Gravimetric Solubility Determination



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Caption: Gravimetric method workflow.

Step-by-Step Procedure

- Preparation of the Saturated Solution:
 - Add an excess amount of **2,5-Difluoroaniline** to a known volume of the selected organic solvent in a sealed conical flask. The presence of undissolved solute is necessary to ensure the solution is saturated.
 - Place the flask in a thermostatic bath set to the desired experimental temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period to allow the system to reach equilibrium. The time required for equilibration may vary depending on the solvent and temperature and should be determined experimentally (e.g., by taking measurements at different time points until the solubility value is constant).
- Sample Collection:
 - Once equilibrium is reached, stop the stirring and allow the undissolved **2,5-Difluoroaniline** to settle.
 - Carefully withdraw a precise volume (e.g., 5 or 10 mL) of the clear supernatant using a syringe fitted with a filter to prevent any solid particles from being transferred.
- Gravimetric Analysis:
 - Transfer the collected saturated solution to a pre-weighed evaporating dish.
 - Gently evaporate the solvent in a well-ventilated fume hood. A rotary evaporator can be used for more volatile solvents to expedite this process.
 - Once the bulk of the solvent has been removed, place the evaporating dish in a drying oven at a temperature below the boiling point of **2,5-Difluoroaniline** to remove any residual solvent. Alternatively, a vacuum desiccator can be used.
 - Periodically cool the dish in a desiccator and weigh it on an analytical balance. Continue the drying process until a constant weight is achieved.

Data Analysis and Calculation

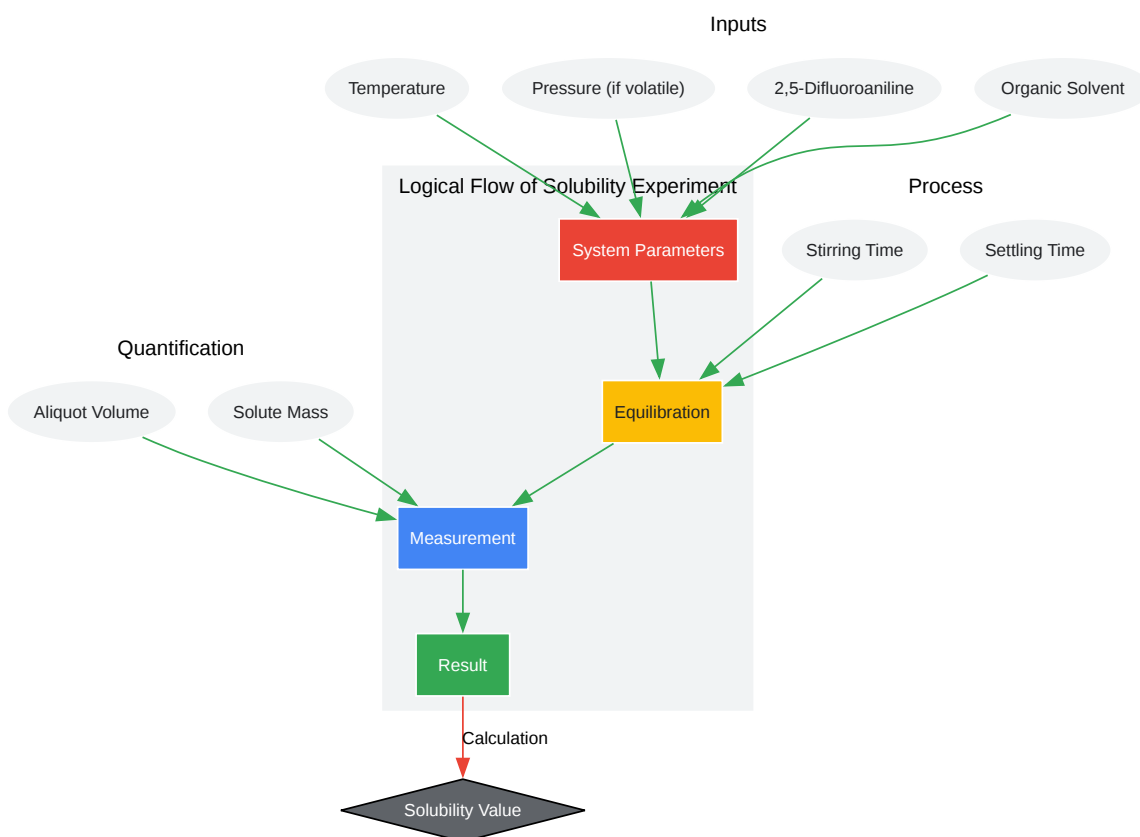
The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = \frac{[(\text{Weight of dish + solute}) - (\text{Weight of empty dish})]}{(\text{Volume of solution collected in mL})} \times 100$$

It is recommended to perform the experiment in triplicate to ensure the reproducibility of the results.

Logical Relationships in Solubility Determination

The determination of solubility involves a series of logical steps and dependencies, as illustrated in the diagram below. Accurate temperature control is paramount as solubility is highly temperature-dependent.



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